Spectroscopic Profile of Diphenyl Succinate: A Technical Guide

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Compound of Interest

Compound Name:	*Diphenyl succinate*
CAS No.:	*621-14-7*
Cat. No.:	*B146885*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **diphenyl succinate**, a key chemical intermediate. The information presented herein is intended to support research and development activities by providing detailed spectral data and the methodologies for their acquisition.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **diphenyl succinate**.

Table 1: Predicted ^{1}H NMR Spectroscopic Data

Disclaimer: The following ^{1}H NMR data is predicted based on established chemical shift principles and may not reflect experimentally determined values.

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.40	d	4H	ortho-Protons of Phenyl Rings
~7.25	t	4H	meta-Protons of Phenyl Rings
~7.10	t	2H	para-Protons of Phenyl Rings
~3.10	s	4H	Methylene Protons (-CH_2-CH_2-)

Table 2: Predicted ^{13}C NMR Spectroscopic Data

Disclaimer: The following ^{13}C NMR data is predicted based on established chemical shift principles and may not reflect experimentally determined values.

Chemical Shift (δ) ppm	Assignment
~171.0	Carbonyl Carbon (C=O)
~150.5	ipso-Carbon of Phenyl Rings
~129.5	ortho/meta-Carbons of Phenyl Rings
~126.0	para-Carbon of Phenyl Rings
~121.5	ortho/meta-Carbons of Phenyl Rings
~29.5	Methylene Carbon (-CH_2-CH_2-)

Table 3: Infrared (IR) Spectroscopy Data

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Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H Stretch
~2950	Weak	Aliphatic C-H Stretch
~1760	Strong	C=O Stretch (Ester)
~1590, 1490	Medium-Strong	C=C Stretch (Aromatic Ring)
~1200	Strong	C-O Stretch (Ester)

Table 4: Mass Spectrometry (GC-MS) Data

Mass-to-Charge Ratio (m/z)	Relative Intensity	Assignment
270	Moderate	$[M]^+$ (Molecular Ion)
177	High	$[M - C_6H_5O]^+$
94	Moderate	$[C_6H_5OH]^+$ (Phenol)
77	High	$[C_6H_5]^+$ (Phenyl)
55	High	$[C_3H_3O]^+$

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Instrumentation: A 400 MHz (or higher) NMR spectrometer equipped with a 5 mm broadband probe.

Sample Preparation:

- Approximately 10-20 mg of **diphenyl succinate** is accurately weighed and dissolved in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6).
- A small amount of tetramethylsilane (TMS) is added as an internal standard (0 ppm).

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- The solution is transferred to a 5 mm NMR tube.

^{1}H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse sequence (zg30).
- Number of Scans: 16-64, depending on the sample concentration.
- Relaxation Delay: 1-2 seconds.
- Acquisition Time: 3-4 seconds.
- Spectral Width: -2 to 12 ppm.

^{13}C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled pulse sequence (zgpg30).
- Number of Scans: 1024 or more to achieve an adequate signal-to-noise ratio.
- Relaxation Delay: 2 seconds.
- Acquisition Time: 1-2 seconds.
- Spectral Width: 0 to 200 ppm.

Data Processing: The resulting Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected using appropriate NMR processing software. Chemical shifts are referenced to the internal TMS standard.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Instrumentation: A benchtop FT-IR spectrometer equipped with a deuterated triglycine sulfate (DTGS) or mercury cadmium telluride (MCT) detector.

Sample Preparation (KBr Pellet Method):

- Approximately 1-2 mg of **diphenyl succinate** is finely ground with ~100 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle.

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- The mixture is transferred to a pellet-pressing die.
- A hydraulic press is used to apply a pressure of 7-10 tons for several minutes to form a transparent or translucent pellet.

Data Acquisition:

- A background spectrum of the empty sample compartment is collected.
- The KBr pellet containing the sample is placed in the spectrometer's sample holder.
- The sample spectrum is recorded in the range of 4000-400 cm^{-1}. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1}.

Data Processing: The sample spectrum is ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Instrumentation: A Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an Electron Ionization (EI) source.

Sample Preparation:

- A dilute solution of **diphenyl succinate** is prepared in a volatile organic solvent such as dichloromethane or ethyl acetate (e.g., 1 mg/mL).

GC-MS Parameters:

- GC Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
- Injector Temperature: 250°C.
- Oven Program: Initial temperature of 100°C, hold for 1 minute, then ramp to 280°C at a rate of 15°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Ion Source: Electron Ionization (EI) at 70 eV.

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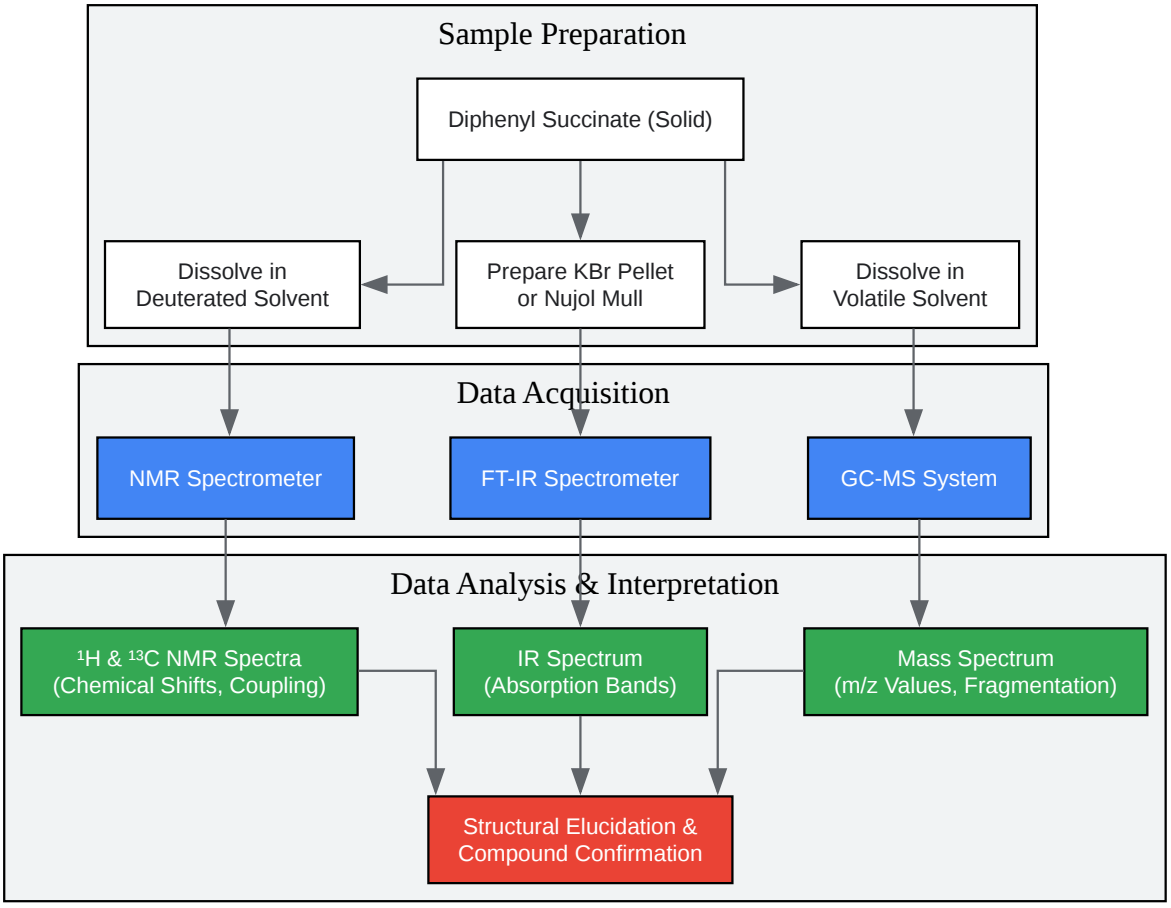
- MS Transfer Line Temperature: 280°C.
- MS Scan Range: m/z 40-500.

Data Analysis: The resulting total ion chromatogram (TIC) and mass spectra of the eluting peaks are analyzed to identify the molecular ion and characteristic fragment ions of **diphenyl succinate**.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **diphenyl succinate**.



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Caption: General workflow for the spectroscopic analysis of **diphenyl succinate**.

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